O-Octylhydroxylamine Hydrobromide: Chemical Structure, Synthesis, and Applications

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Compound of Interest

Compound Name:	*O-octylhydroxylamine;hydrobromide*
CAS No.:	*65920-22-1*
Cat. No.:	*B15442825*

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Executive Summary

O-Octylhydroxylamine hydrobromide (CAS: 65920-22-1) is a lipophilic alkoxyamine reagent (

).[1] It is primarily utilized for the chemoselective derivatization of carbonyl-containing compounds (aldehydes and ketones) via oxime ligation. Unlike short-chain alkoxyamines (e.g., methoxyamine), the octyl (

) chain confers significant hydrophobicity to the resulting conjugates, making this reagent critical for membrane-anchoring studies, lipid research, and the synthesis of hydrophobic drug intermediates such as IDO1 inhibitors.

Chemical Identity & Structural Analysis[2]

The compound consists of a hydroxylamine core O-substituted with a linear octyl chain, stabilized as a hydrobromide salt.[1][2] The salt form enhances stability, preventing the oxidation and polymerization often observed in the free base.

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Property	Specification
IUPAC Name	O-Octylhydroxylamine hydrobromide
Common Name	Octyloxyamine hydrobromide
CAS Number	65920-22-1 (HBr salt); 62177-26-8 (HCl salt)
Molecular Formula	
Molecular Weight	226.16 g/mol (Salt); 145.24 g/mol (Free Base)
Structure (SMILES)	CCCCCCCCON.Br
Appearance	White to off-white crystalline solid
Solubility	Soluble in methanol, ethanol, DMSO; moderately soluble in water (surfactant-like properties).[3]

Structural Significance[5]

- The Aminooxy Group (

  ): Possesses an enhanced

  -effect due to the adjacent oxygen atom, making the nitrogen significantly more nucleophilic than primary amines toward carbonyls, even at acidic pH.

- The Octyl Chain (

  ): Provides a "greasy" lipophilic tail. This is exploited to increase the permeability of drug candidates or to anchor hydrophilic molecules (like peptides or sugars) into lipid bilayers.

- The Hydrobromide Counterion: HBr is often chosen over HCl for specific crystallization kinetics or to modulate solubility in non-polar organic synthesis.

Synthesis & Manufacturing

The industrial preparation of O-octylhydroxylamine typically follows a modified Gabriel Synthesis or a Mitsunobu route, avoiding the direct alkylation of hydroxylamine which leads to poly-alkylation.

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Core Synthetic Pathway (Gabriel Method)

- Alkylation:N-Hydroxyphthalimide is reacted with 1-bromooctane in the presence of a base (e.g.,

  or DBU) to form N-octyloxyphthalimide.
- Hydrazinolysis: The phthalimide protecting group is cleaved using hydrazine hydrate.
- Salt Formation: The resulting free amine is treated with hydrobromic acid (HBr) in acetic acid or ether to precipitate the stable salt.

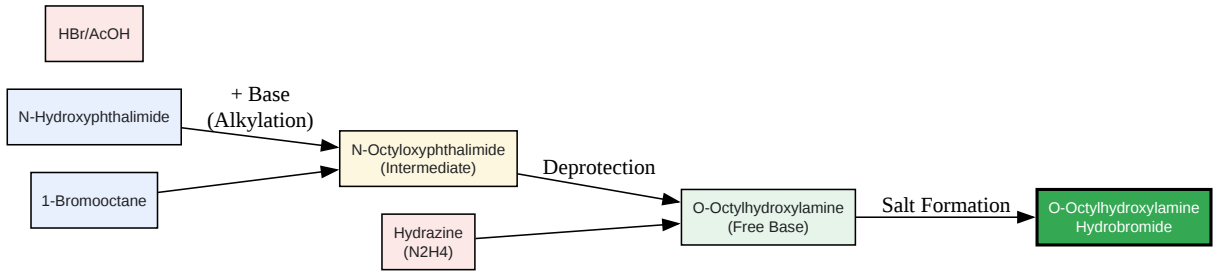

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Figure 1: Synthetic route via N-hydroxyphthalimide alkylation and subsequent deprotection.[2]

Reactivity & Applications

Oxime Ligation (Bioconjugation)

The primary application of O-octylhydroxylamine is the formation of oxime ethers (

). This reaction is chemoselective for aldehydes and ketones and proceeds in aqueous buffers (pH 4–6) without affecting native protein functional groups (amines, thiols).

Mechanism: The aminooxy nitrogen attacks the carbonyl carbon, followed by proton transfer and dehydration. The reaction is essentially irreversible under physiological conditions, yielding a hydrolytically stable linkage.

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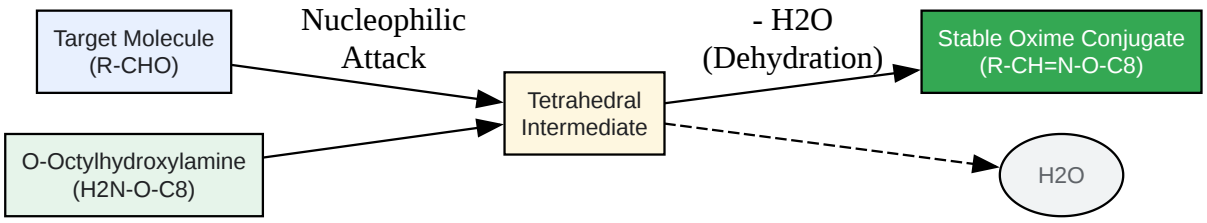

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Figure 2: Mechanism of chemoselective oxime ligation between an aldehyde and O-octylhydroxylamine.

Medicinal Chemistry & Lipid Research

- Lipid Anchoring: The

  chain allows researchers to convert soluble peptides or glycans into amphiphilic molecules that spontaneously insert into liposomes or cell membranes.

- IDO1 Inhibitors:O-alkylhydroxylamines, including octyl derivatives, have been investigated as inhibitors of Indoleamine 2,3-dioxygenase-1 (IDO1), a target in cancer immunotherapy. The lipophilic tail occupies the hydrophobic pocket of the enzyme heme active site.

- Polymer Science: Used to terminate or functionalize polymers (e.g., polythiophenes) to tune solubility in organic solvents for photovoltaic applications.

Experimental Protocol: Oxime Ligation

Objective: Labeling a ketone-functionalized peptide with O-octylhydroxylamine.

- Preparation of Stock Solution:
  - Dissolve O-octylhydroxylamine HBr (10 mg) in DMSO (100 µL) to create a high-concentration stock.
  - Note: The HBr salt ensures the amine is protonated and stable; however, for the reaction to proceed, the pH must be adjusted.
- Reaction Buffer:

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- Prepare 0.1 M Sodium Acetate buffer, pH 4.5. The acidic pH catalyzes the dehydration step of oxime formation while keeping the aminooxy group nucleophilic enough (pKa ~4.5).

- Conjugation:
  - Dissolve the target ketone-peptide in the acetate buffer (1 mg/mL).
  - Add a 5–10 fold molar excess of the O-octylhydroxylamine stock.
  - Incubate at 37°C for 2–4 hours (or overnight at RT).
- Purification:
  - The product will be significantly more hydrophobic than the starting peptide. Purify via Reverse-Phase HPLC (C18 column) using a water/acetonitrile gradient. The octyl-tagged product will elute much later than the unreacted peptide.

Handling, Stability & Safety (MSDS Summary)

Hazard Class	Description
Skin/Eye Irritation	Causes skin irritation (H315) and serious eye irritation (H319).[4] The HBr salt is acidic and corrosive to mucous membranes.
Respiratory	May cause respiratory irritation (H335).[4] Avoid inhaling dust.[4]
Storage	Store at 2–8°C under inert gas (Nitrogen/Argon). Hygroscopic.
Stability	Stable under recommended storage. Incompatible with strong oxidizing agents and acid chlorides.

Disposal: Dissolve in a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.

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